

Protocol for dissolving and storing Cinromide for research

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Application Notes and Protocols for Cinromide

Topic: Protocol for Dissolving and Storing Cinromide for Research

Audience: Researchers, scientists, and drug development professionals.

Introduction

Cinromide, also known as trans-3-Bromo-N-ethylcinnamamide, is a known anticonvulsant agent.[1] Recent research has identified it as a potent inhibitor of the epithelial neutral amino acid transporter B°AT1 (SLC6A19), with an IC $_{50}$ of 0.5 μ M.[1][2][3] This transporter plays a crucial role in amino acid homeostasis and has been implicated in metabolic diseases.[2][4] These application notes provide detailed protocols for the dissolution and storage of **Cinromide** for use in a research setting, ensuring solution stability and integrity for reliable experimental outcomes.

Quantitative Data Summary

The following table summarizes the key quantitative data for the dissolution and storage of **Cinromide**.



Parameter	Value	Source(s)
Solubility	≥ 2.08 mg/mL (8.19 mM) in various solvent systems	[1]
Stock Solution Storage	-80°C for up to 2 years; -20°C for up to 1 year.	[1]
Working Solution	Recommended to be prepared fresh and used on the same day for in vivo experiments.	[1]
IC ₅₀ vs. B ⁰ AT1	0.5 μΜ	[1][3]

Experimental Protocols Materials

- Cinromide (solid powder)
- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline
- 20% SBE-β-CD in Saline
- Corn Oil
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Heating block or water bath (optional)



Protocol for Preparation of Cinromide Stock Solution (10 mg/mL in DMSO)

- Preparation: Allow the vial of solid Cinromide to equilibrate to room temperature for at least
 60 minutes before opening to minimize moisture contamination.
- Weighing: Accurately weigh the desired amount of **Cinromide** powder in a sterile container.
- Dissolution: Add the appropriate volume of DMSO to achieve a 10 mg/mL concentration.
- Mixing: Vortex the solution until the Cinromide is completely dissolved. If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[1]
- Storage: Aliquot the stock solution into tightly sealed vials to prevent inactivation from repeated freeze-thaw cycles and store at -20°C or -80°C.[1]

Protocols for Preparation of Cinromide Working Solutions

For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use.[1] The following are three established protocols to achieve a clear solution of at least 2.08 mg/mL.[1]

This protocol yields a clear solution of ≥ 2.08 mg/mL.

- Start with a 20.8 mg/mL stock solution of Cinromide in DMSO.
- In a sterile tube, add the solvents sequentially in the following volumetric ratios:
 - 10% DMSO (from stock solution)
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline



 Mix thoroughly between the addition of each solvent. For example, to prepare 1 mL of working solution, add 100 μL of 20.8 mg/mL Cinromide in DMSO to a mixture of 400 μL PEG300, 50 μL Tween-80, and 450 μL Saline.

This protocol yields a clear solution of \geq 2.08 mg/mL.

- Start with a 20.8 mg/mL stock solution of Cinromide in DMSO.
- Prepare a 20% SBE-β-CD solution in saline.
- To prepare the final working solution, add the solvents in the following volumetric ratios:
 - 10% DMSO (from stock solution)
 - 90% (20% SBE-β-CD in Saline)
- Mix until a clear solution is obtained. For example, to prepare 1 mL of working solution, add 100 μL of 20.8 mg/mL Cinromide in DMSO to 900 μL of 20% SBE-β-CD in Saline.[1]

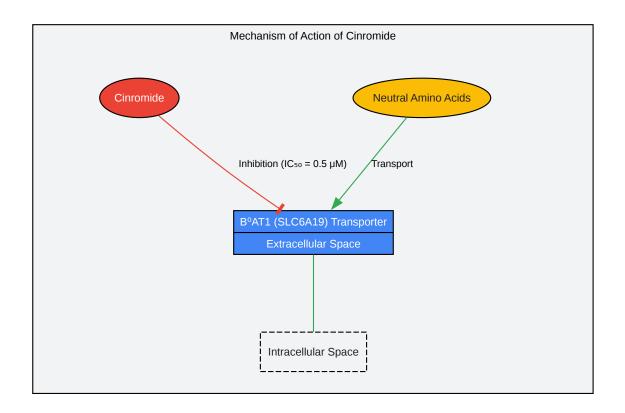
This protocol yields a clear solution of \geq 2.08 mg/mL. Note that this formulation should be used with caution if the continuous dosing period exceeds half a month.[1]

- Start with a 20.8 mg/mL stock solution of Cinromide in DMSO.
- Add the solvents in the following volumetric ratios:
 - 10% DMSO (from stock solution)
 - 90% Corn Oil
- Mix thoroughly. For example, to prepare 1 mL of working solution, add 100 μL of 20.8 mg/mL
 Cinromide in DMSO to 900 μL of Corn oil.[1]

Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the mechanism of action of **Cinromide** and a general experimental workflow for its use.

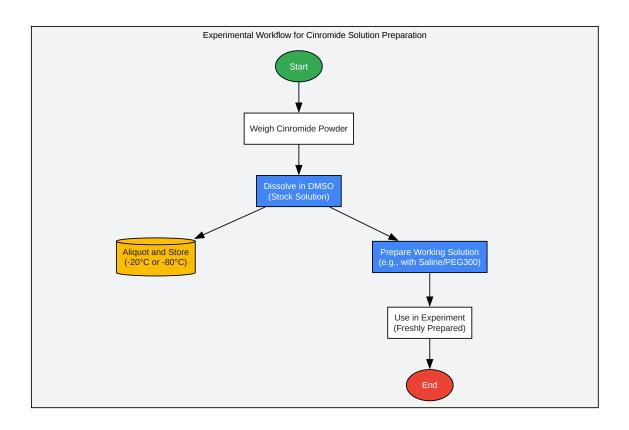




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Caption: Mechanism of **Cinromide** inhibiting the B^oAT1 transporter.





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Caption: Workflow for preparing **Cinromide** solutions.

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